

5-Chloro-3-iodofuro[3,2-b]pyridine SMILES and InChIKey identifiers

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Compound of Interest

Compound Name: 5-Chloro-3-iodofuro[3,2-b]pyridine

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An in-depth technical analysis and methodological guide on the structural informatics, chemical reactivity, and synthetic utility of the **5-chloro-3-iodofuro[3,2-b]pyridine** scaffold in modern drug discovery.

Executive Summary

In the pursuit of highly selective kinase inhibitors, the architectural core of the inhibitor dictates its interaction with the highly conserved ATP-binding pocket. The **5-chloro-3-iodofuro[3,2-b]pyridine** scaffold has emerged as a privileged, highly versatile building block^[1]. By replacing traditional, promiscuous cores (such as pyrazolo[1,5-a]pyrimidine) with the furo[3,2-b]pyridine bioisostere, researchers can intentionally weaken hinge-region interactions, paradoxically driving a profound increase in kinome-wide selectivity for targets like CLK1/2/4, HIPK2, and ALK2^{[1][2]}. This whitepaper dissects the structural informatics of this core and provides a self-validating, chemoselective protocol for its elaboration.

Chemical Identity and Structural Informatics

Accurate molecular representation is the bedrock of high-throughput screening (HTS) and computational library design. The dual-halogenated nature of **5-chloro-3-iodofuro[3,2-b]pyridine** requires precise stereochemical and topological tracking.

Quantitative Data & Identifiers

The following table summarizes the core identifiers required for database querying and cheminformatic registration[3][4]:

Identifier / Property	Value
IUPAC Name	5-Chloro-3-iodofuro[3,2-b]pyridine
CAS Registry Number	2275607-45-7
Molecular Formula	C7H3ClINO
Molecular Weight	279.46 g/mol
Canonical SMILES	<chem>ClC1=CC=C2OC=C(I)C2=N1</chem>
Isomeric SMILES	<chem>IC1=COC2=CC=C(Cl)N=C21</chem>
Standard InChI	InChI=1S/C7H3ClINO/c8-6-2-1-5-7(10-6)4(9)3-11-5/h1-3H
Standard InChIKey	LMPXDVBOHLZSPP-UHFFFAOYSA-N

SMILES and InChIKey Deconstruction

As an application scientist, understanding the string logic prevents registration errors in proprietary databases:

- **SMILES Logic** (ClC1=CC=C2OC=C(I)C2=N1): The string linearly maps the topology. Cl denotes the chlorine at position 5. C1=CC=C2 forms the pyridine backbone with ring closure digits 1 and 2. OC=C(I) maps the furan ring containing the highly reactive iodine at position 3. Finally, C2=N1 completes the fused bicyclic system[3].
- **InChIKey** (LMPXDVBOHLZSPP-UHFFFAOYSA-N): The first block (LMPXDVBOHLZSPP) encodes the exact connectivity of the furo[3,2-b]pyridine skeleton and its halogens. The second block (UHFFFAOYSA) confirms the absence of chiral centers, ensuring that docking algorithms treat the core as a planar, aromatic system[4].

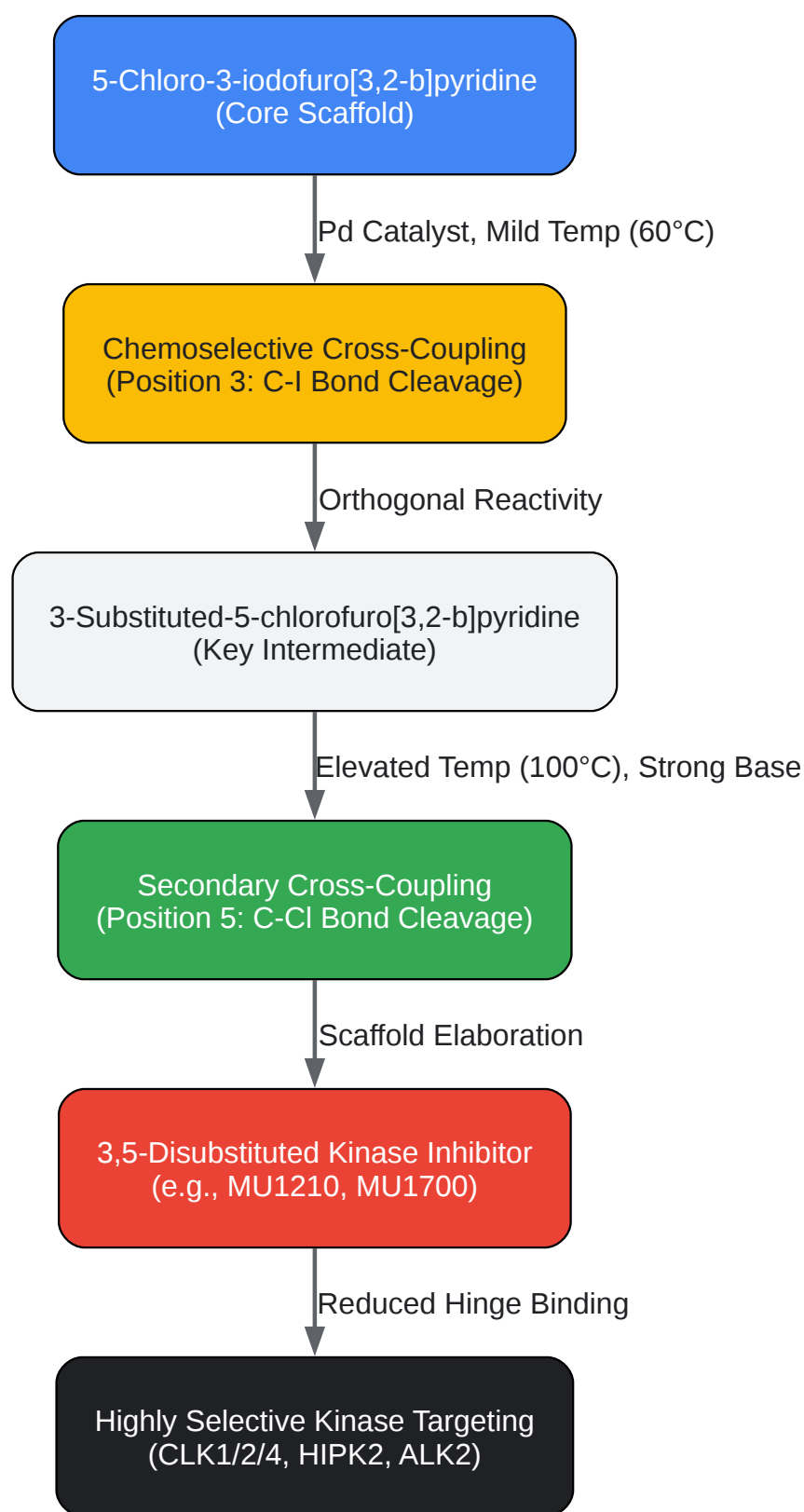
Mechanistic Rationale: The Furo[3,2-b]pyridine Advantage

Historically, inhibitors like LDN-193189 utilized a pyrazolo[1,5-a]pyrimidine core, which forms strong, ubiquitous hydrogen bonds with the kinase hinge region, leading to off-target promiscuity[2].

The Causality of Selectivity: By transitioning to the furo[3,2-b]pyridine core, the hydrogen-bond donor/acceptor profile is fundamentally altered. The oxygen in the furan ring and the specific vector of the pyridine nitrogen result in a weaker interaction with the highly conserved hinge region[2]. This forces the inhibitor to rely on secondary, kinase-specific pockets (such as the DFG-out or specific solvent-exposed regions) for binding affinity. Consequently, derivatives built from **5-chloro-3-iodofuro[3,2-b]pyridine** (such as MU1210 and MU1700) exhibit exquisite selectivity profiles, successfully isolating targets like ALK2 or CLK1/2/4 from the broader kinome[1][2].

Chemoselective Functionalization Workflow

The true synthetic power of **5-chloro-3-iodofuro[3,2-b]pyridine** lies in its orthogonal halogens. The significant difference in bond dissociation energies between C3–I (~240 kJ/mol) and C5–Cl (~330 kJ/mol) allows for sequential, protecting-group-free cross-coupling[1].



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Chemoselective functionalization workflow of the furo[3,2-b]pyridine scaffold for kinase inhibitors.

Experimental Protocol: Self-Validating Chemoselective Coupling

To ensure synthetic integrity, the following methodology establishes a self-validating system where the success of the first orthogonal coupling dictates the initiation of the second.

Phase 1: C3-Selective Suzuki-Miyaura Coupling

Causality: Palladium(0) undergoes oxidative addition into the C–I bond orders of magnitude faster than the C–Cl bond. By strictly limiting the thermal energy to 60 °C and using a mild base, we prevent premature C5 activation^[1].

- **Reagent Assembly:** In an oven-dried Schlenk flask under argon, combine **5-chloro-3-iodofuro[3,2-b]pyridine** (1.0 eq), the desired aryl boronic acid (1.05 eq), and Pd(dppf)Cl₂ (0.05 eq).
- **Solvent & Base:** Introduce a degassed mixture of 1,4-dioxane and aqueous Na₂CO₃ (2.0 M, 2.0 eq).
- **Controlled Activation:** Heat the reaction mixture to exactly 60 °C and stir for 4–6 hours.
- **Self-Validation (LC-MS):** Sample the reaction. The protocol is validated when the starting material mass (m/z 279.9) is entirely replaced by the mono-coupled intermediate. Critical Check: If a di-coupled byproduct mass is detected, the thermal control was breached; discard and repeat with stricter temperature regulation.
- **Isolation:** Extract with EtOAc, wash with brine, dry over anhydrous MgSO₄, and purify via flash chromatography to yield the 3-aryl-5-chlorofuro[3,2-b]pyridine intermediate.

Phase 2: C5-Elaboration via High-Energy Cross-Coupling

Causality: The remaining C5–Cl bond is highly stable. To force oxidative addition, the system requires elevated temperatures and an electron-rich, sterically demanding ligand (e.g., XPhos)

to stabilize the resulting palladium intermediate^{[1][2]}.

- Secondary Setup: Combine the purified Phase 1 intermediate (1.0 eq), a secondary nucleophile/boronic acid (1.2 eq), Pd₂(dba)₃ (0.05 eq), XPhos (0.1 eq), and Cs₂CO₃ (2.0 eq).
- High-Temperature Cleavage: Suspend in anhydrous 1,4-dioxane or DMF and heat to 100 °C for 12 hours.
- Final Validation (NMR/HRMS): Confirm the successful substitution by analyzing the ¹H-NMR spectrum. The characteristic doublet of the C6-proton (adjacent to the C5-chloro group) will exhibit a distinct chemical shift due to the change in the electronic environment. HRMS must confirm the exact mass of the final 3,5-disubstituted inhibitor.

Conclusion

The **5-chloro-3-iodofuro[3,2-b]pyridine** core represents a masterclass in rational drug design and synthetic efficiency. By leveraging its precise SMILES/InChIKey identifiers for computational screening and exploiting its orthogonal halogens for modular synthesis, researchers can rapidly generate libraries of highly selective kinase probes. The deliberate weakening of hinge-region binding via this scaffold remains a premier strategy for overcoming the limitations of traditional pan-kinase inhibitors.

References

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